

2-(4-Chlorophenoxy)nicotinic acid safety and handling

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Compound of Interest

Compound Name: 2-(4-Chlorophenoxy)nicotinic acid

CAS No.: 51362-37-9

Cat. No.: B1297117

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An In-Depth Technical Guide to the Safe Handling of 2-(4-Chlorophenoxy)nicotinic acid

Introduction

2-(4-Chlorophenoxy)nicotinic acid is a chemical compound utilized in various research and development applications, particularly within the synthesis of novel pharmaceutical agents and other complex organic molecules. Its structure, combining a chlorophenoxy group with a nicotinic acid backbone, presents a unique chemical profile that requires a comprehensive understanding of its potential hazards and handling requirements. This guide provides an in-depth overview for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound in a laboratory setting. It emphasizes a proactive approach to safety, grounded in established protocols and a thorough understanding of the available hazard data.

Section 1: Compound Identification and Physicochemical Properties

Proper identification and understanding of a chemical's properties are foundational to its safe handling.

Synonyms: 2-(4-chlorophenoxy)pyridine-3-carboxylic acid CAS Number: 51362-37-9[1]

Molecular Formula: C₁₂H₈ClNO₃[2] Molecular Weight: 249.65 g/mol [2]

The key physicochemical properties of **2-(4-Chlorophenoxy)nicotinic acid** are summarized below.

Property	Value	Source
Physical State	Solid, Crystalline	[3]
Molecular Weight	249.65 g/mol	[2]
Storage Temperature	2-8°C	

Section 2: Hazard Identification and Toxicological Profile

Understanding the specific hazards is critical for implementing appropriate safety controls. **2-(4-Chlorophenoxy)nicotinic acid** is classified under the Globally Harmonized System (GHS) with the following hazards.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

This data is aggregated from multiple sources.[2][3]

Signal Word: Warning[3]

Summary of Health Effects:

- **Eye Contact:** Causes serious eye irritation, which may manifest as redness, pain, and watering.[3]
- **Skin Contact:** Causes skin irritation, characterized by redness, itching, and inflammation.[3]
- **Inhalation:** May cause respiratory tract irritation, leading to coughing and shortness of breath. [3]
- **Ingestion:** While specific data is limited, ingestion may cause gastrointestinal irritation.

A Critical Note on Limited Toxicological Data

A crucial aspect of handling **2-(4-Chlorophenoxy)nicotinic acid** is the limited availability of comprehensive toxicological data. Safety Data Sheets for similar compounds note that the chemical, physical, and toxicological properties have not been thoroughly investigated.[4] This lack of extensive data necessitates a highly cautious approach. Researchers must operate under the principle that unknown hazards may exist. Therefore, all handling procedures should be designed to minimize exposure to the lowest reasonably achievable level, treating the substance as potentially more hazardous than the current classification suggests.

Section 3: Exposure Control and Personal Protection

A multi-layered approach to exposure control, combining engineering controls and personal protective equipment (PPE), is mandatory.

Engineering Controls

- **Fume Hood:** All work involving the handling of solid **2-(4-Chlorophenoxy)nicotinic acid**, including weighing and solution preparation, must be conducted in a certified chemical fume hood to prevent inhalation of dust particles.[5]
- **Ventilation:** The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and removed.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the final barrier between the researcher and the chemical.
[6][7]

- **Eye and Face Protection:** Chemical safety goggles with side shields are required at all times when handling this compound.[8] If there is a significant risk of splashing, a face shield should be worn in addition to goggles.[9]
- **Skin Protection:**
 - **Gloves:** Chemical-resistant gloves are essential. Nitrile gloves are suitable for incidental contact, but it is crucial to check the manufacturer's specifications for compatibility and breakthrough times.[10] For extended handling, heavier-duty gloves may be necessary. Always inspect gloves for damage before use and practice proper removal techniques to avoid skin contamination.[4]
 - **Lab Coat:** A buttoned, long-sleeved lab coat is required to protect street clothing and skin from contamination.[11]
- **Respiratory Protection:** If work cannot be conducted within a fume hood or if there is a risk of aerosol generation, a NIOSH-approved respirator with a particulate filter may be required.[8][9]

Hygiene Practices

- Wash hands thoroughly with soap and water after handling the compound, before leaving the laboratory, and before eating or drinking.[4]
- Do not store or consume food or beverages in areas where chemicals are handled.[12]
- Keep the work area clean and uncluttered to minimize the risk of spills and contamination.
[10]

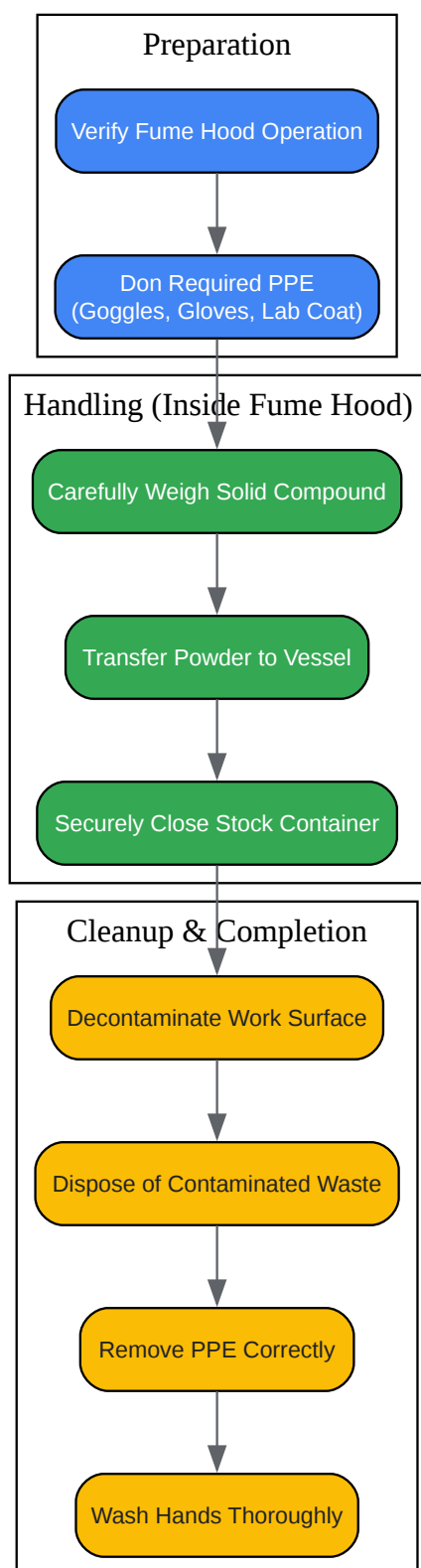
Section 4: Safe Handling and Storage Protocols

Adherence to strict protocols is essential for minimizing risk during routine laboratory operations.

Step-by-Step Handling Protocol for Solid Compound

- Preparation: Before starting, ensure the chemical fume hood is functioning correctly and the work area is clean. Assemble all necessary equipment (spatula, weigh boat, glassware, etc.).
- Don PPE: Put on all required personal protective equipment as detailed in Section 3.
- Weighing: Conduct all weighing operations inside the fume hood. Use a spatula to carefully transfer the desired amount of **2-(4-Chlorophenoxy)nicotinic acid** from the storage container to a weigh boat. Avoid generating dust.
- Transfer: Carefully transfer the weighed solid into the reaction vessel or solvent.
- Closure: Immediately and securely close the primary storage container.
- Cleanup: Clean any residual dust from the balance and work surface using a damp cloth or a vacuum with a HEPA filter. Dispose of contaminated materials as hazardous waste.
- Post-Handling: Remove PPE in the correct order to prevent cross-contamination and wash hands thoroughly.

Workflow for Handling Solid Chemical Powder



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Caption: Standard workflow for safely handling powdered **2-(4-Chlorophenoxy)nicotinic acid**.

Storage Requirements

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[13\]](#)
- The designated storage area should be secure and accessible only to authorized personnel.

Section 5: Emergency Procedures

Rapid and correct response to an emergency can significantly mitigate potential harm.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[3\]](#)
- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention.[\[3\]](#)
- Inhalation: Remove the person to fresh air. If breathing is difficult or if symptoms such as coughing or wheezing develop, seek medical attention.[\[3\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Seek medical attention if you feel unwell.[\[3\]](#)

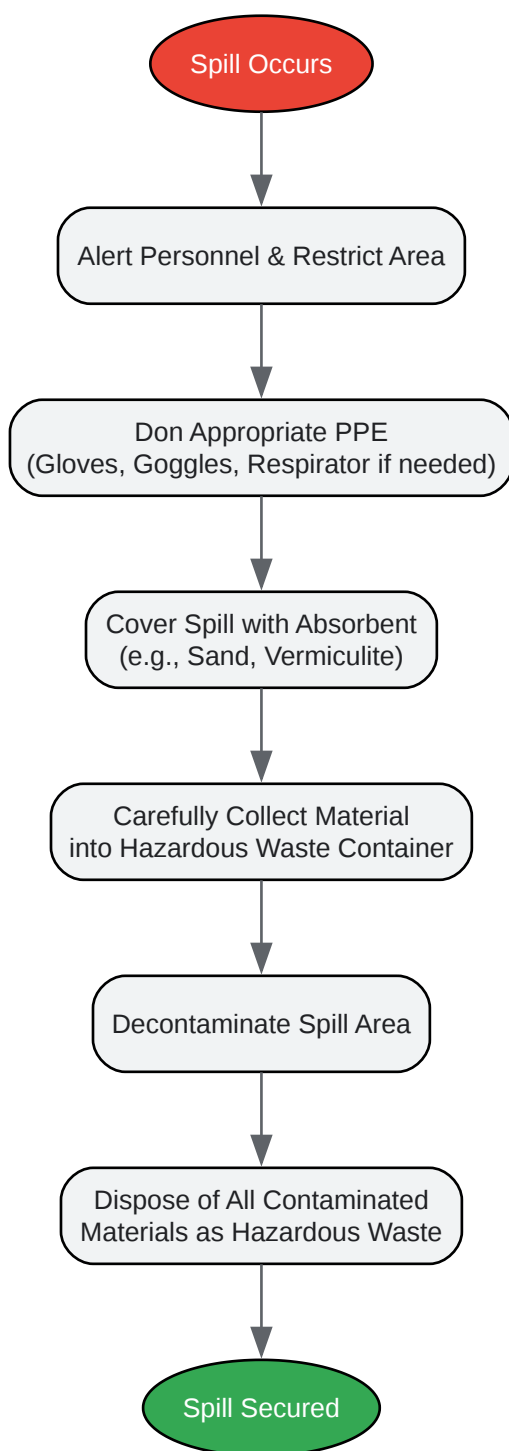
Spill Response Protocol

For a minor spill of solid **2-(4-Chlorophenoxy)nicotinic acid** in a laboratory setting:

- Alert & Evacuate: Alert personnel in the immediate vicinity and restrict access to the spill area.
- Assess: Evaluate the extent of the spill. Do not attempt to clean a large spill or a spill you are not trained to handle.
- PPE: Don appropriate PPE, including a respirator if necessary.

- **Contain & Clean:** Gently cover the spill with an absorbent material like sand or vermiculite to prevent dust from becoming airborne.[\[11\]](#)
- **Collect:** Carefully sweep or scoop the material into a designated hazardous waste container. Avoid creating dust. A vacuum with a HEPA filter can also be used.
- **Decontaminate:** Wipe the spill area with a damp cloth, followed by soap and water.
- **Dispose:** Place all contaminated materials (absorbent, gloves, cloths) into a sealed, labeled hazardous waste container for proper disposal.

Emergency Spill Response Workflow



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Caption: Step-by-step procedure for responding to a minor laboratory spill.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or appropriate foam.[\[13\]](#)
- Specific Hazards: During a fire, hazardous decomposition products such as nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas may be released.[\[13\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous vapors and combustion products.[\[4\]](#)

Section 6: Waste Disposal

All waste materials contaminated with **2-(4-Chlorophenoxy)nicotinic acid** must be treated as hazardous waste.

- Collect excess material and any contaminated debris in a clearly labeled, sealed container.
- Do not dispose of the chemical down the drain or in regular trash.
- Arrange for disposal through a licensed professional waste disposal service, following all local, state, and federal regulations.[\[3\]](#)

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